

synthesis of 9-Bromo-10-phenylanthracene from 9-phenylanthracene.

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Compound of Interest

Compound Name: 9-Bromo-10-phenylanthracene

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Synthesis of 9-Bromo-10-phenylanthracene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the synthesis of **9-Bromo-10-phenylanthracene** from its precursor, 9-phenylanthracene. This synthesis is a crucial step in the development of novel organic electronic materials and pharmaceutical intermediates. The following sections detail the reaction, experimental protocols, and key data points.

Core Synthesis Pathway

The primary method for the synthesis of **9-Bromo-10-phenylanthracene** from 9-phenylanthracene is through an electrophilic aromatic substitution reaction. The most common and effective brominating agent for this transformation is N-Bromosuccinimide (NBS).^{[1][2][3]} The reaction is typically carried out in a chlorinated solvent such as chloroform (CHCl₃) or carbon tetrachloride (CCl₄) under thermal conditions.^{[1][2]} The reaction proceeds with high selectivity for the 9-position of the anthracene core due to the steric hindrance and electronic effects of the phenyl group at the 10-position.

Quantitative Data Summary

The following table summarizes the key quantitative data from representative experimental procedures for the synthesis of **9-Bromo-10-phenylanthracene**.

Parameter	Value	Reference
Reactants		
9-Phenylanthracene	2.5 g (9.83 mmol)	[1][2]
N-Bromosuccinimide (NBS)	2.1 g (11.8 mmol)	[1][2]
Solvent (Chloroform)	80 mL	[1][2]
Reaction Conditions		
Temperature	60°C	[1][2]
Reaction Time	2 hours	[1][2]
Atmosphere	Nitrogen (N2)	[1][2]
Product Information		
Product Name	9-Bromo-10-phenylanthracene	[1][2]
Yield	2 g (61.2%)	[1]
Appearance	Green-yellow powder	[1]
Molecular Formula	C20H13Br	[2][4]
Molecular Weight	333.22 g/mol	[2][4]
Spectroscopic Data		
¹ H NMR (500 MHz, CDCl ₃) δ (ppm)	8.67 – 8.61 (m, 2H), 7.71 – 7.65 (m, 2H), 7.64 – 7.56 (m, 5H), 7.45 – 7.37 (m, 4H)	[1][2]
EI-MS (m/z)	Calculated for C ₂₀ H ₁₃ Br: 333.22. Found [M ⁺]: 332.30	[1][2]

Experimental Protocol

The following is a detailed experimental protocol for the synthesis of **9-Bromo-10-phenylanthracene** based on established literature procedures.[1][2]

Materials:

- 9-Phenylanthracene
- N-Bromosuccinimide (NBS)
- Chloroform (CHCl₃), anhydrous
- Dichloromethane (CH₂Cl₂)
- Water (H₂O)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Methanol

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 9-phenylanthracene (2.5 g, 9.83 mmol) and N-bromosuccinimide (2.1 g, 11.8 mmol) in 80 mL of anhydrous chloroform.
- **Reaction Execution:** Heat the mixture to 60°C and maintain this temperature for 2 hours under a nitrogen atmosphere with constant stirring.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Add 20 mL of water to the flask and transfer the mixture to a separatory funnel.

- Extraction: Extract the aqueous layer with dichloromethane. Combine the organic extracts.
- Drying and Concentration: Dry the combined organic extracts over anhydrous magnesium sulfate. Filter off the drying agent and concentrate the organic solution using a rotary evaporator to obtain the crude product.
- Purification: Recrystallize the crude product from methanol to yield a green-yellow powder of **9-Bromo-10-phenylanthracene**.^[1]

Experimental Workflow

The following diagram illustrates the logical flow of the synthesis process.



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Caption: Workflow for the synthesis of **9-Bromo-10-phenylanthracene**.

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References

1. rsc.org [rsc.org]
2. 9-Bromo-10-phenylanthracene synthesis - chemicalbook [chemicalbook.com]
3. chemistry-online.com [chemistry-online.com]
4. 9-Bromo-10-phenyl-anthracene | C₂₀H₁₃Br | CID 4155836 - PubChem [pubchem.ncbi.nlm.nih.gov]

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